

Application Notes and Protocols for the Quantification of 2-Bromo-4'-methylpropiophenone

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Compound of Interest

Compound Name: 2-Bromo-4'-methylpropiophenone

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed methodologies for the quantitative analysis of **2-bromo-4'-methylpropiophenone**, a key intermediate in the synthesis of various pharmaceutical compounds, including cathinone derivatives.[1][2][3] The protocols outlined below describe validated methods using High-Performance Liquid Chromatography with UV detection (HPLC-UV) and Gas Chromatography-Mass Spectrometry (GC-MS), suitable for quality control, stability testing, and research applications.

Overview of Analytical Techniques

The quantification of **2-bromo-4'-methylpropiophenone** can be effectively achieved using chromatographic techniques. HPLC is a robust method for routine quality control due to its high resolution and sensitivity for non-volatile compounds.[4] GC-MS is a highly specific and sensitive alternative, particularly useful for identifying and quantifying the analyte in complex matrices.[1][5] The choice of method may depend on the sample matrix, required sensitivity, and available instrumentation.[6]

Experimental Protocols

High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

This protocol describes a reversed-phase HPLC method for the quantification of **2-bromo-4'-methylpropiophenone**.

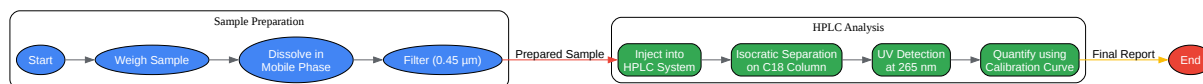
2.1.1. Sample Preparation

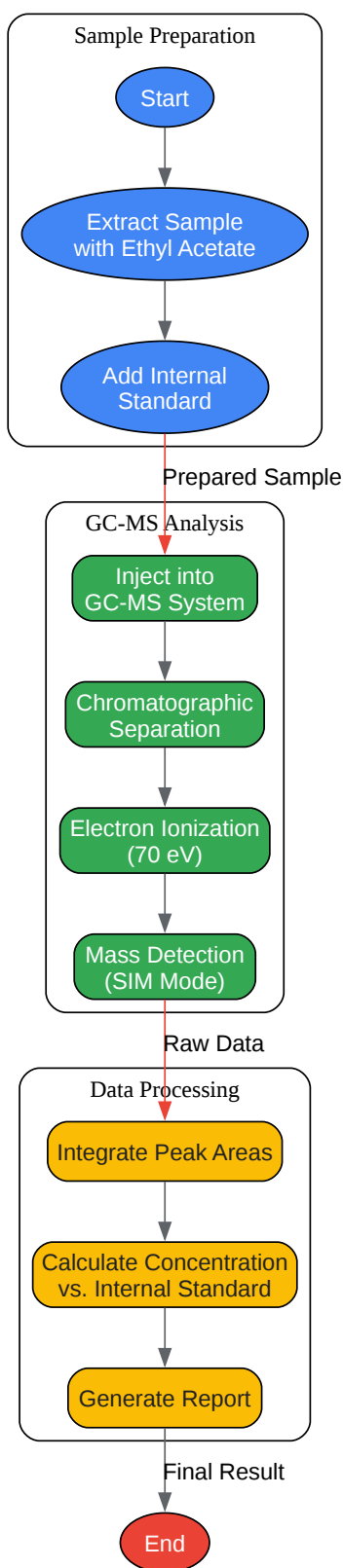
- **Standard Stock Solution (1 mg/mL):** Accurately weigh 10 mg of **2-bromo-4'-methylpropiophenone** reference standard and dissolve it in 10 mL of acetonitrile in a volumetric flask.
- **Working Standard Solutions:** Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to achieve concentrations ranging from 1 µg/mL to 100 µg/mL.
- **Sample Solution:** Dissolve the sample containing **2-bromo-4'-methylpropiophenone** in the mobile phase to obtain a theoretical concentration within the calibration range. Filter the solution through a 0.45 µm syringe filter before injection.

2.1.2. HPLC-UV Instrumentation and Conditions

Parameter	Value
Column	C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm particle size)
Mobile Phase	Acetonitrile and Water (60:40, v/v), isocratic
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30 °C
UV Detection	265 nm ^{[1][7]}
Run Time	10 minutes

2.1.3. HPLC Analysis Workflow





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References

- 1. caymanchem.com [caymanchem.com]
- 2. Page loading... [wap.guidechem.com]
- 3. The role of 2-bromo-4-methylpropiophenone acting as intermediate for 4-MMC HCl synthesis_Chemicalbook [chemicalbook.com]
- 4. benchchem.com [benchchem.com]
- 5. 2'-Bromo-4'-methylpropiophenone | C₁₀H₁₁BrO | CID 82115202 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. benchchem.com [benchchem.com]
- 7. 2-Bromo-4'-methylpropiophenone | CAS 1451-82-7 | Cayman Chemical | Biomol.com [biomol.com]
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